

# Application Note & Protocol Guide: 4-Amino-5-cyano-2-hydroxybenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 4-Amino-5-cyano-2-hydroxybenzoic acid

CAS No.: 72817-93-7

Cat. No.: B2862075

[Get Quote](#)

## Abstract

This technical guide outlines the rigorous handling, storage, and analytical protocols for **4-Amino-5-cyano-2-hydroxybenzoic acid** (CAS: 72817-93-7). As a highly functionalized aromatic scaffold featuring orthogonal reactive groups (amine, nitrile, hydroxyl, and carboxylic acid), this compound is a critical intermediate in the synthesis of fused heterocycles, including quinazolines and benzoxazoles, often utilized in the development of xanthine oxidase inhibitors and kinase inhibitors. This document synthesizes physicochemical data with field-proven stability measures to ensure experimental reproducibility and safety.

## Compound Profile & Physicochemical Properties

Table 1: Technical Specifications

Property	Specification
Chemical Name	4-Amino-5-cyano-2-hydroxybenzoic acid
CAS Number	72817-93-7
Molecular Formula	C <sub>8</sub> H <sub>6</sub> N <sub>2</sub> O <sub>3</sub>
Molecular Weight	178.15 g/mol
Appearance	Off-white to pale yellow crystalline powder
Solubility (Primary)	DMSO (>20 mg/mL), DMF, Methanol (moderate)
Solubility (Secondary)	Water (Sparingly soluble; pH-dependent solubility due to zwitterionic potential)
pKa (Predicted)	Carboxyl: ~2.5
Melting Point	>250°C (Decomposition likely)

## Structural Utility Analysis

The compound's value lies in its tetrasubstituted benzene core. The ortho relationship between the amino and cyano groups allows for rapid cyclization into quinazolines, while the ortho hydroxy-carboxylic motif permits benzoxazole formation or chelation.

Figure 1: Functional Group Reactivity Map

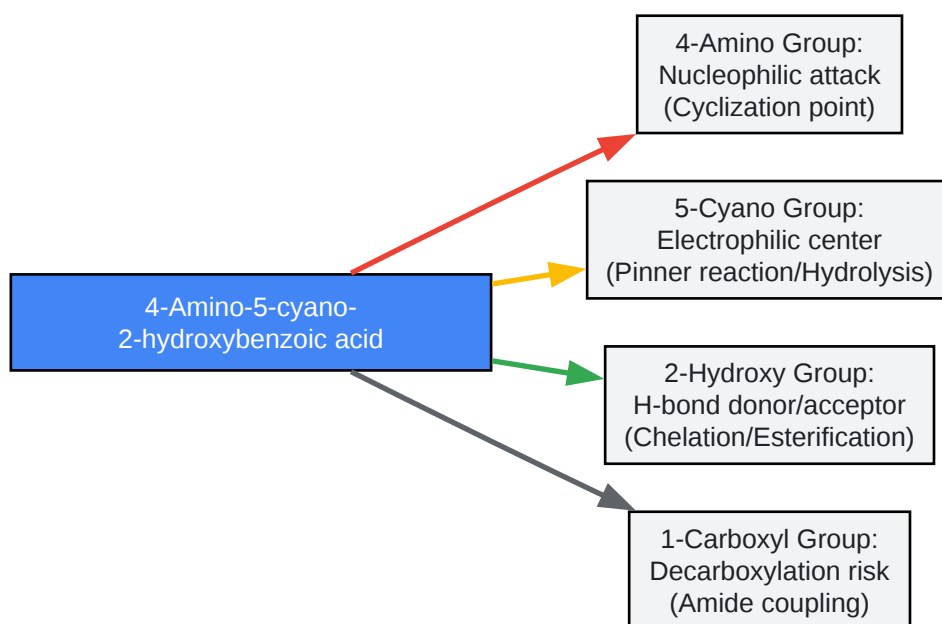


Figure 1: Orthogonal reactivity nodes for drug synthesis scaffolds.

[Click to download full resolution via product page](#)

## Safety & Hazard Analysis (E-E-A-T)

### Critical Hazard: The "Cyano" Factor

While aryl nitriles are generally stable, the presence of the carboxylic acid and hydroxyl group creates a microenvironment that may catalyze hydrolysis under extreme conditions.

- Risk: Potential release of trace Hydrogen Cyanide (HCN) if exposed to strong mineral acids at elevated temperatures.
- Mitigation: NEVER mix with concentrated sulfuric or hydrochloric acid outside of a closed, scrubbed reactor system.

### Standard Hazards (GHS Classification)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Personal Protective Equipment (PPE)

- Respiratory: N95/P2 particulate respirator required during weighing; full-face respirator if dust generation is uncontrolled.
- Dermal: Double nitrile gloves (0.11 mm min. thickness). The polarity of the molecule allows it to penetrate simple latex barriers.
- Engineering Controls: All handling of dry powder must occur within a certified Chemical Fume Hood.

## Storage & Handling Protocols

### Storage Hierarchy

The stability of **4-Amino-5-cyano-2-hydroxybenzoic acid** is compromised by oxidative coupling (via the amine) and hydrolytic desulfurization (if thio-analogs are present, though less relevant here, hydrolysis of nitrile is the main concern).

#### Protocol 1: Long-Term Storage

- Temperature: Store at -20°C.
- Atmosphere: Purge container with Argon (Ar) or Nitrogen (N<sub>2</sub>) before sealing. The amine group is susceptible to slow oxidation (browning) in air.
- Container: Amber glass vials with Teflon-lined caps. Avoid polystyrene (leaching risk with DMSO stocks).
- Desiccation: Store secondary container over silica gel or Drierite®.

Figure 2: Storage Decision Tree

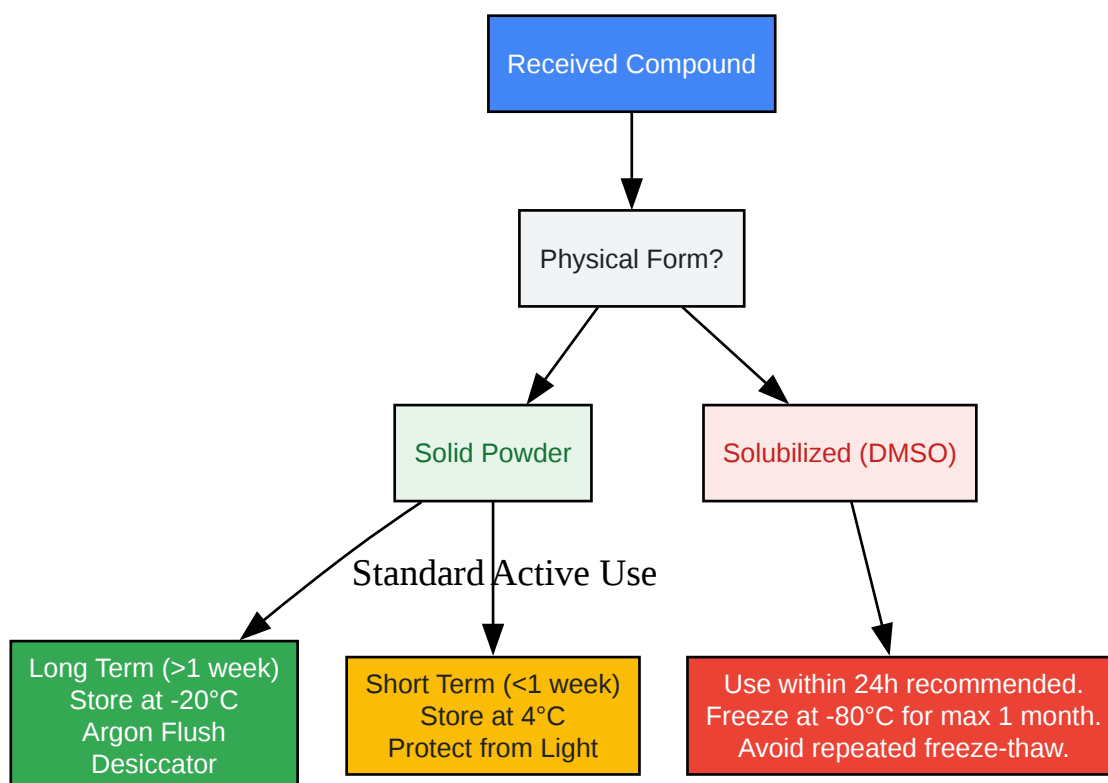


Figure 2: Storage logic based on physical state and duration.

[Click to download full resolution via product page](#)

## Solubilization & Experimental Preparation

### Solvent Compatibility

- Preferred: Dimethyl Sulfoxide (DMSO) (Anhydrous).
  - Protocol: Add solvent dropwise with vortexing. Mild sonication (30-40 kHz) for <5 mins is acceptable.
- Acceptable: Dimethylformamide (DMF), Methanol (warm).
- Avoid: Water (unless pH > 8), Diethyl Ether, Hexanes.

### Stock Solution Preparation (10 mM)

- Weigh 1.78 mg of compound into a sterile microcentrifuge tube.
- Add 1.0 mL of anhydrous DMSO.

- Vortex for 30 seconds.
- QC Check: Inspect for turbidity. If particulates remain, centrifuge at 10,000 x g for 1 minute.
- Usage: Dilute into aqueous buffers (PBS, media) immediately prior to use. Keep final DMSO concentration <0.5% to avoid cytotoxicity in biological assays.

## Analytical Verification (QC Protocol)

To ensure the integrity of the "cyano" and "amino" groups, which can degrade into amides or oxidation products, High-Performance Liquid Chromatography (HPLC) is required.

### Method: Reverse-Phase HPLC (Acidic)

- Rationale: The acidic mobile phase suppresses the ionization of the carboxylic acid (keeping it neutral) and protonates the amine, improving retention and peak shape on C18 columns.

Table 2: HPLC Method Parameters

Parameter	Setting
Column	C18 (e.g., Agilent Zorbax Eclipse Plus), 4.6 x 100 mm, 3.5 $\mu$ m
Mobile Phase A	Water + 0.1% Formic Acid (or Trifluoroacetic acid)
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	1.0 mL/min
Gradient	0-2 min: 5% B; 2-10 min: 5% -> 60% B; 10-12 min: 60% -> 95% B
Detection	UV @ 254 nm (Aromatic ring) and 220 nm (Amide/Nitrile absorption)
Temperature	30°C
Expected RT	~4.5 - 6.0 min (Dependent on specific column dead volume)

## Interpretation of Impurities

- Peak at RRT 0.8: Likely the decarboxylated species (4-amino-3-cyanophenol) if stored improperly.
- Peak at RRT 1.2: Likely the amide hydrolysis product (cyano group hydrolyzing to amide).

## Emergency Procedures

- Spill (Dry): Do not sweep (dust generation). Cover with a damp paper towel (soaked in weak alkaline solution, e.g., 1% NaHCO<sub>3</sub>) to neutralize potential acidity, then wipe up.
- Skin Contact: Wash immediately with soap and copious water. The lipophilic nature requires thorough mechanical washing.
- Ingestion: Immediately rinse mouth. Do not induce vomiting due to the potential for nitrile metabolism. Seek medical attention citing "Aryl Nitrile Exposure".

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 2786729, 4-Amino-5-cyano-3-ethyl-2-hydroxybenzoic acid (Analogous Structure). Retrieved from [[Link](#)]
- World Intellectual Property Organization (2016). WO2016134854A1 - Methods for the preparation of topiroxostat and intermediates thereof. (Demonstrates utility of cyanopyridine/cyano-benzoic scaffolds).
- Bhattacharyya, S. C., & Seymour, D. E. (1950). The synthesis of 4-amino-2:5- and 4-amino-2:3-dihydroxybenzoic acid. *Journal of the Chemical Society*.<sup>[1]</sup> (Foundational chemistry for aminohydroxybenzoic acid synthesis). Retrieved from [[Link](#)]

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## Sources

- [1. patentimages.storage.googleapis.com](https://patentimages.storage.googleapis.com) [[patentimages.storage.googleapis.com](https://patentimages.storage.googleapis.com)]
- To cite this document: BenchChem. [Application Note & Protocol Guide: 4-Amino-5-cyano-2-hydroxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2862075/docs#application-note-protocol-guide-4-amino-5-cyano-2-hydroxybenzoic-acid>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

